

Molecular formula and chemical properties of Fenoxaprop-P-ethyl

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Compound of Interest

Compound Name: *Fenoxaprop-P-ethyl*

Cat. No.: *B1329639*

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Fenoxaprop-P-ethyl: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the molecular and chemical properties of **Fenoxaprop-P-ethyl**, a widely used herbicide. The information is curated for professionals in research, science, and drug development, presenting detailed data, experimental protocols, and visual representations of its mechanism of action and analytical workflows.

Molecular and Chemical Identity

Fenoxaprop-P-ethyl is the R-enantiomer of the racemic mixture fenoxaprop-ethyl. It belongs to the aryloxyphenoxypropionate class of herbicides.^{[1][2][3]} The 'P' in its name designates it as the herbicidally active isomer.^[3]

Identifier	Value	Reference
IUPAC Name	ethyl (2R)-2-[4-[(6-chloro-1,3-benzoxazol-2-yl)oxy]phenoxy]propanoate	[4]
CAS Registry Number	71283-80-2	[1][2][4]
Molecular Formula	C18H16ClNO5	[1][2][4]
Molecular Weight	361.78 g/mol	[1][2][4]

Physicochemical Properties

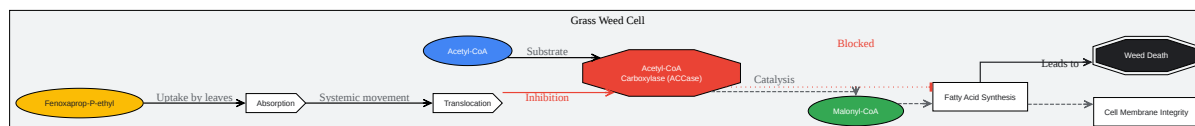
The following table summarizes the key physicochemical properties of **Fenoxaprop-P-ethyl**.

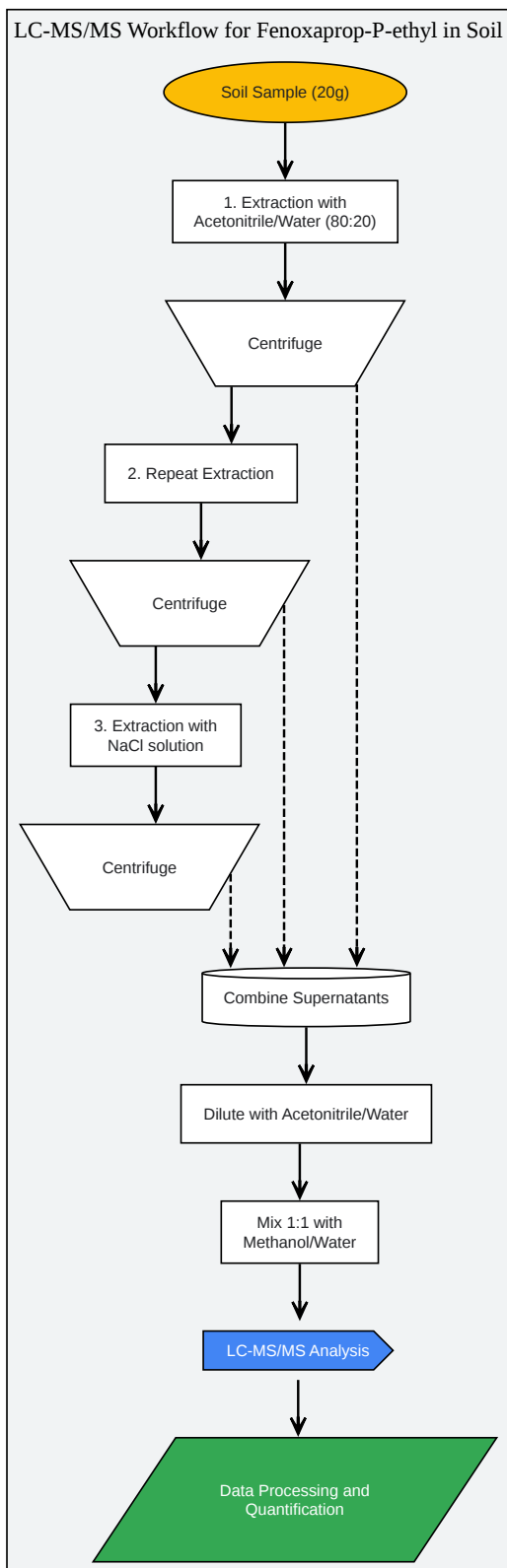
Property	Value	Reference
Physical State	Colorless solid / Coarse light beige to brown powder	[5]
Melting Point	84-85 °C	[5]
Boiling Point	477.5 ± 53.0 °C at 760 mmHg	[1]
Vapor Pressure	0.0 ± 1.2 mmHg at 25°C	[1]
Solubility in Water	0.9 mg/L at 25 °C	[5]
LogP (Octanol-Water Partition Coefficient)	4.78	[1]
Density	1.3 ± 0.1 g/cm ³	[1]

Mechanism of Action: Inhibition of Acetyl-CoA Carboxylase

Fenoxaprop-P-ethyl is a selective, systemic, and contact herbicide.[3] Its primary mode of action is the inhibition of the enzyme acetyl-CoA carboxylase (ACCase).[3][6][7] ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of plant cell

membranes.[6][7] By inhibiting ACCase, **Fenoxaprop-P-ethyl** disrupts the production of lipids, leading to the breakdown of cell membrane integrity and ultimately, the death of susceptible grass weeds.[6] Broadleaf plants are generally tolerant because their ACCase enzyme is structurally different and less sensitive to this class of herbicides.





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